

Biotin-PEG2-C4-Alkyne chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin-PEG2-C4-Alkyne*

Cat. No.: *B606128*

[Get Quote](#)

Biotin-PEG2-C4-Alkyne: A Technical Overview

Biotin-PEG2-C4-Alkyne is a biotinylation reagent utilized in "click chemistry," a method known for its high efficiency and specificity. This compound contains a biotin moiety, a polyethylene glycol (PEG) spacer, and a terminal alkyne group. The alkyne functional group allows for its covalent attachment to molecules containing an azide group through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, forming a stable triazole linkage.^{[1][2][3]} The PEG spacer enhances solubility in aqueous solutions and provides a flexible arm to minimize steric hindrance between the biotin and its binding partners, such as streptavidin or avidin.^[4]

Chemical Properties

The chemical and physical properties of **Biotin-PEG2-C4-Alkyne** are summarized in the table below. These properties are essential for researchers in designing and executing experiments involving biotinylation and subsequent detection or purification steps.

Property	Value
Chemical Formula	C22H36N4O5S ^[5]
Molecular Weight	468.61 g/mol ^{[1][6]}
CAS Number	1011268-28-2 ^{[1][2][5]}
Appearance	Crystalline solid ^{[5][6]}
Purity	≥95% ^[5]
Solubility	Soluble in DMSO and DMF ^{[5][6]}

Chemical Structure

The structure of **Biotin-PEG2-C4-Alkyne** consists of three key components: the biotin headgroup, a hydrophilic PEG2 linker, and a C4-alkyne handle for conjugation.

Figure 1. Simplified block diagram of **Biotin-PEG2-C4-Alkyne**.

Applications in Research

Biotin-PEG2-C4-Alkyne is a versatile tool in chemical biology and drug development. Its primary application is the biotinylation of azide-modified biomolecules, including proteins, nucleic acids, and small molecules.^{[3][5]} This labeling enables various downstream applications:

- Affinity Purification: Biotin-labeled molecules can be selectively captured and purified from complex mixtures using streptavidin- or avidin-conjugated resins.
- Detection and Imaging: The high affinity of the biotin-streptavidin interaction allows for sensitive detection in techniques such as Western blotting, ELISA, and fluorescence microscopy.
- PROTAC Synthesis: This compound can be used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are designed to induce the degradation of specific target proteins.^{[1][3]}

Experimental Protocol: General Biotinylation via Click Chemistry

The following is a generalized protocol for the biotinylation of an azide-containing molecule using **Biotin-PEG2-C4-Alkyne**. Note that specific conditions may need to be optimized for different molecules.

- Reagent Preparation:
 - Dissolve the azide-containing molecule in a suitable buffer (e.g., phosphate-buffered saline).
 - Prepare a stock solution of **Biotin-PEG2-C4-Alkyne** in an organic solvent such as DMSO.
 - Prepare stock solutions of a copper(I) source (e.g., copper(II) sulfate) and a reducing agent (e.g., sodium ascorbate).
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-containing molecule, **Biotin-PEG2-C4-Alkyne**, and the reducing agent.
 - Initiate the reaction by adding the copper(I) source.
 - Incubate the reaction mixture at room temperature for 1-4 hours.
- Purification:
 - Remove excess reagents and byproducts using a suitable method such as dialysis, size-exclusion chromatography, or precipitation.
- Verification:
 - Confirm the successful biotinylation of the target molecule using techniques like mass spectrometry or a streptavidin-HRP blot.

Figure 2. General workflow for biotinylation using click chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Biotin-PEG2-C4-alkyne, 1011268-28-2 | BroadPharm [broadpharm.com]
- 3. Biotin-PEG2-C4-Alkyne | 1011268-28-2 [chemicalbook.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Biotin-PEG2-C4-Alkyne | 1011268-28-2 [m.chemicalbook.com]
- To cite this document: BenchChem. [Biotin-PEG2-C4-Alkyne chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b606128#biotin-peg2-c4-alkyne-chemical-formula-and-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com